

2-Bromo-5-fluoroanisole structural analysis

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Compound of Interest

Compound Name: 2-Bromo-5-fluoroanisole

CAS No.: 450-88-4

Cat. No.: B1276730

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An In-Depth Technical Guide to the Structural Analysis of **2-Bromo-5-fluoroanisole**

Abstract: This technical guide provides a comprehensive structural analysis of **2-Bromo-5-fluoroanisole** (CAS No. 450-88-4), a key halogenated intermediate in the pharmaceutical and agrochemical industries. We delve into the foundational physicochemical properties, plausible synthetic routes, and critical safety protocols. The core of this document is a detailed exploration of modern analytical techniques—Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy—used for its definitive identification and characterization. Each analytical section explains the causal relationships between molecular structure and spectral output, offering field-proven insights for researchers, scientists, and drug development professionals. Standardized, self-validating experimental protocols are provided, alongside data visualization to ensure clarity and reproducibility.

Introduction and Strategic Importance

2-Bromo-5-fluoroanisole is a substituted aromatic compound whose strategic value lies in its unique trifecta of functional groups: a bromine atom, a fluorine atom, and a methoxy group. This specific arrangement offers medicinal chemists a versatile scaffold for building complex molecules. The bromine atom serves as an excellent handle for palladium-catalyzed cross-coupling reactions, such as Suzuki and Sonogashira couplings, enabling the facile formation of

carbon-carbon bonds.[1][2][3] The fluorine atom is a bioisostere for hydrogen that can significantly enhance a molecule's metabolic stability, binding affinity, and bioavailability—properties highly sought after in drug discovery.[1][2] Consequently, this compound is a pivotal building block in the synthesis of novel anti-inflammatory, anti-cancer, and agrochemical agents.[2] An in-depth understanding of its structural characteristics is paramount for quality control, reaction monitoring, and the unambiguous identification of its downstream derivatives.

Physicochemical & Safety Profile

A thorough understanding of the compound's properties is the foundation of its effective and safe utilization in a laboratory setting.

Key Physicochemical Properties

The essential physical and chemical identifiers for **2-Bromo-5-fluoroanisole** are summarized below.[4][5][6]

Property	Value	Source(s)
CAS Number	450-88-4	[4][5]
Molecular Formula	C ₇ H ₆ BrFO	[2][4]
Molecular Weight	205.02 g/mol	[4][5]
Appearance	Colorless to light yellow clear liquid	[1][2]
Density	~1.598 g/mL at 25 °C	[4]
Boiling Point	143-145 °C (at 760 mmHg)	[4]
Refractive Index	n _{20/D} ~1.542	[4]
SMILES	COc1cc(F)ccc1Br	[4][7]
InChI Key	KGYXKRGMSUHYCY-UHFFFAOYSA-N	[4][7]

Safety and Handling

2-Bromo-5-fluoroanisole is classified as a hazardous substance and requires careful handling in a well-ventilated chemical fume hood.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[\[1\]](#)[\[4\]](#)[\[8\]](#)
- Personal Protective Equipment (PPE): Mandatory use of chemical-resistant gloves (e.g., nitrile), safety goggles with side shields or a face shield, and a flame-retardant lab coat is required.[\[1\]](#)[\[9\]](#) A properly fitted respirator with an appropriate organic vapor cartridge is recommended for handling larger quantities.[\[4\]](#)
- Storage: The compound should be stored at room temperature in a tightly sealed container, away from strong oxidizing agents.[\[2\]](#)[\[9\]](#)
- First Aid: In case of eye contact, rinse cautiously with water for several minutes.[\[9\]](#) For skin contact, wash with plenty of soap and water.[\[9\]](#) If inhaled, move the person to fresh air.[\[9\]](#) Seek immediate medical attention if irritation persists or if swallowed.

Plausible Synthetic Pathway: Williamson Ether Synthesis

While multiple synthetic routes may exist, a chemically sound and widely adopted method for preparing substituted anisoles is the Williamson ether synthesis. This nucleophilic substitution reaction is a robust choice for forming the ether linkage. The logical precursor for **2-Bromo-5-fluoroanisole** is 2-Bromo-5-fluorophenol.

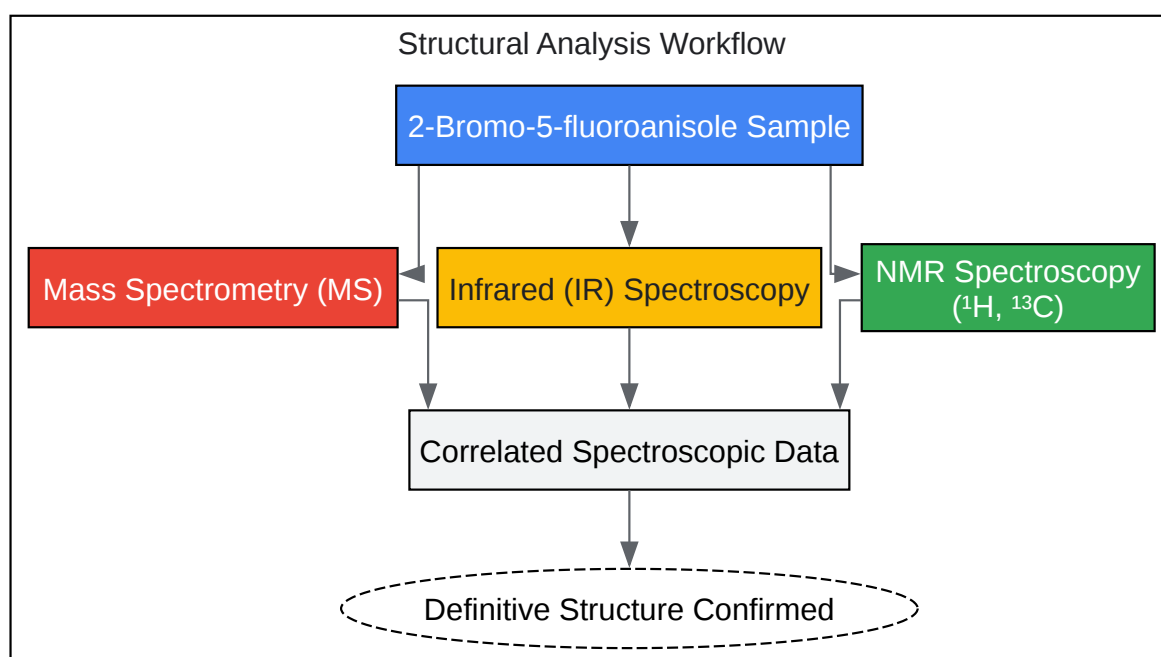
The causality of this two-step process is straightforward:

- Deprotonation: A strong base (e.g., sodium hydroxide, NaOH) is used to deprotonate the acidic hydroxyl group of the phenol. This is a classic acid-base reaction that generates the highly nucleophilic sodium 2-bromo-5-fluorophenoxide ion.[\[10\]](#)
- Nucleophilic Substitution (S_N2): The resulting phenoxide ion attacks a methylating agent, such as methyl iodide (CH_3I) or dimethyl sulfate ($(CH_3)_2SO_4$).[\[10\]](#)[\[11\]](#) The iodide or sulfate acts as a good leaving group, resulting in the formation of the C-O ether bond and yielding the final product, **2-Bromo-5-fluoroanisole**.

This pathway is highly efficient for methylating phenols due to the high reactivity of the phenoxide nucleophile and the unhindered nature of the methyl electrophile.[12]

Comprehensive Structural Analysis

The definitive confirmation of **2-Bromo-5-fluoroanisole**'s structure relies on a combination of spectroscopic techniques. Each method provides a unique piece of the structural puzzle.



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Caption: A typical workflow for the structural elucidation of an organic compound.

Mass Spectrometry (MS)

Mass spectrometry provides two critical pieces of information: the molecular weight and the presence of key isotopes. For this compound, analysis by Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI) is standard.

- **Molecular Ion Peak ($M^{\bullet+}$):** The molecular formula C_7H_6BrFO gives a monoisotopic mass of approximately 204.96 Da.
- **Isotopic Pattern:** The most telling feature is the bromine isotopic signature. Bromine has two stable isotopes, ^{79}Br and ^{81}Br , in nearly a 1:1 natural abundance.^[13] This results in two molecular ion peaks of almost equal intensity: one for the molecule containing ^{79}Br (M) and one for the molecule containing ^{81}Br ($M+2$).^{[13][14]} The presence of this characteristic doublet at m/z ~205 and ~207 is definitive proof of a monobrominated compound.
- **Key Fragmentation:** Under hard ionization like EI, predictable fragmentation occurs. A primary fragmentation pathway is the loss of the bromine radical, leading to a significant peak at m/z 126 ($M-Br$) $^+$. Further fragmentation might involve the loss of a methyl radical ($\bullet CH_3$) from the molecular ion or subsequent fragments.

Feature	Predicted m/z	Rationale / Observation
Molecular Ion $[M]^{\bullet+}$	~205	Corresponds to $C_7H_6^{79}BrFO$
Isotope Peak $[M+2]^{\bullet+}$	~207	Corresponds to $C_7H_6^{81}BrFO$, ~1:1 intensity with M peak
Fragment	~126	Loss of $\bullet Br$ from the molecular ion
Fragment	~190	Loss of $\bullet CH_3$ from the molecular ion

Infrared (IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in the molecule. As a liquid, the sample can be analyzed neat using a liquid cell or an Attenuated Total Reflectance (ATR) accessory.^[15]

- **Aromatic C-H Stretch:** A peak or series of peaks will appear just above 3000 cm^{-1} (typically $3030\text{-}3100\text{ cm}^{-1}$), confirming the presence of hydrogens attached to the aromatic ring.^[16]
- **Aliphatic C-H Stretch:** The methyl group (anisole) will show characteristic $C(sp^3)\text{-H}$ stretching absorptions just below 3000 cm^{-1} (typically $2850\text{-}2960\text{ cm}^{-1}$).^[17]

- Aromatic C=C Stretch: One to three sharp bands of medium intensity are expected in the 1450-1600 cm^{-1} region, which are characteristic of the benzene ring itself.[16]
- Asymmetric C-O-C Stretch: This is a key peak for anisoles. A strong, prominent band is expected around 1250 cm^{-1} , corresponding to the aryl-O-CH₃ asymmetric stretch.[17][18]
- Symmetric C-O-C Stretch: A second, typically less intense, C-O stretch is expected near 1030-1040 cm^{-1} . [17]
- C-F and C-Br Stretches: These absorptions occur in the fingerprint region. The C-F stretch is typically a strong band in the 1000-1250 cm^{-1} range, often overlapping with the C-O stretches. The C-Br stretch appears at lower wavenumbers, typically 500-650 cm^{-1} . [19]

Wavenumber (cm^{-1})	Vibration Type	Functional Group
3100-3030	C(sp ²)-H Stretch	Aromatic Ring
2960-2850	C(sp ³)-H Stretch	Methoxy (-OCH ₃)
1600-1450	C=C Stretch	Aromatic Ring
~1250 (Strong)	Asymmetric C-O-C Stretch	Aryl Ether (Anisole)
~1040 (Medium)	Symmetric C-O-C Stretch	Aryl Ether (Anisole)
1250-1000	C-F Stretch	Aryl Fluoride
650-500	C-Br Stretch	Aryl Bromide

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful technique for elucidating the precise connectivity of atoms. The substitution pattern (1,2,4-trisubstituted) creates a unique and predictable set of signals in both ¹H and ¹³C NMR spectra.

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